

Safety and handling precautions for Methyl Red sodium salt

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Compound of Interest

Compound Name: Methyl Red sodium salt

Cat. No.: B147717

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An In-depth Technical Guide to the Safety and Handling of **Methyl Red Sodium Salt**

For researchers, scientists, and drug development professionals, a comprehensive understanding of the safety and handling protocols for all laboratory chemicals is paramount. This guide provides an in-depth overview of the safety precautions, handling procedures, and emergency responses related to **Methyl Red sodium salt** (CAS No. 845-10-3).

Chemical and Physical Properties

Methyl Red sodium salt is an azo dye commonly used as a pH indicator in various scientific applications.^{[1][2]} It is crucial to understand its physical and chemical properties to handle it safely.

Property	Value	Reference(s)
CAS Number	845-10-3	[3]
Molecular Formula	C ₁₅ H ₁₄ N ₃ NaO ₂	[2][4]
Molecular Weight	291.28 g/mol	[2][4]
Appearance	Red-brown or orange crystalline powder	[3][4][5]
Physical State	Solid	[3]
Melting Point	~180 °C (356 °F)	[2][3]
Solubility	Soluble in water; slightly soluble in ethanol	[1][4][6]
pH Indicator Range	pH 4.2 (pink/red) to pH 6.2 (yellow)	[1][4][6]
Bulk Density	~360 kg/m ³	[7]
Stability	Stable under normal conditions	[3][8]

Hazard Identification and Toxicology

According to the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200) and GHS classifications, **Methyl Red sodium salt** is generally not considered a hazardous substance.[3][5] However, some sources indicate it may cause mild irritation to the skin and eyes upon contact.[1][8] The toxicological properties have not been thoroughly investigated, and no specific occupational exposure limits have been established.[3][9]

- Acute Effects: May be harmful if a large quantity is swallowed.[4] Direct eye contact may cause transient discomfort and redness.[10]
- Chronic Effects: No long-term effects are expected based on available data.[8] It is not classified as a carcinogen by IARC, NTP, or OSHA.[5]

Safe Handling and Storage

Adherence to proper handling and storage protocols is essential to minimize exposure and ensure laboratory safety.

Handling

- Ventilation: Always use in a well-ventilated area to avoid dust inhalation.[\[9\]](#)[\[11\]](#)
- Personal Protective Equipment (PPE): Wear appropriate PPE, including safety glasses with side-shields or chemical goggles, gloves (Nitrile rubber recommended), and a lab coat.[\[5\]](#)[\[12\]](#)
- Hygiene: Practice good industrial hygiene. Avoid contact with skin, eyes, and clothing.[\[3\]](#) Do not eat, drink, or smoke in handling areas. Wash hands thoroughly after handling.[\[11\]](#)[\[13\]](#)
- Dust Formation: Avoid creating dust. If dust formation is unavoidable, use respiratory protection.[\[3\]](#)[\[9\]](#)

Storage

- Conditions: Store in a cool, dry, and well-ventilated place.[\[3\]](#)[\[8\]](#)
- Containers: Keep containers tightly closed to prevent moisture absorption.[\[5\]](#)[\[8\]](#)
- Incompatibilities: Store away from strong oxidizing agents.[\[3\]](#)[\[5\]](#)[\[8\]](#)

Diagram 1: Safe Handling Workflow for Methyl Red Sodium Salt

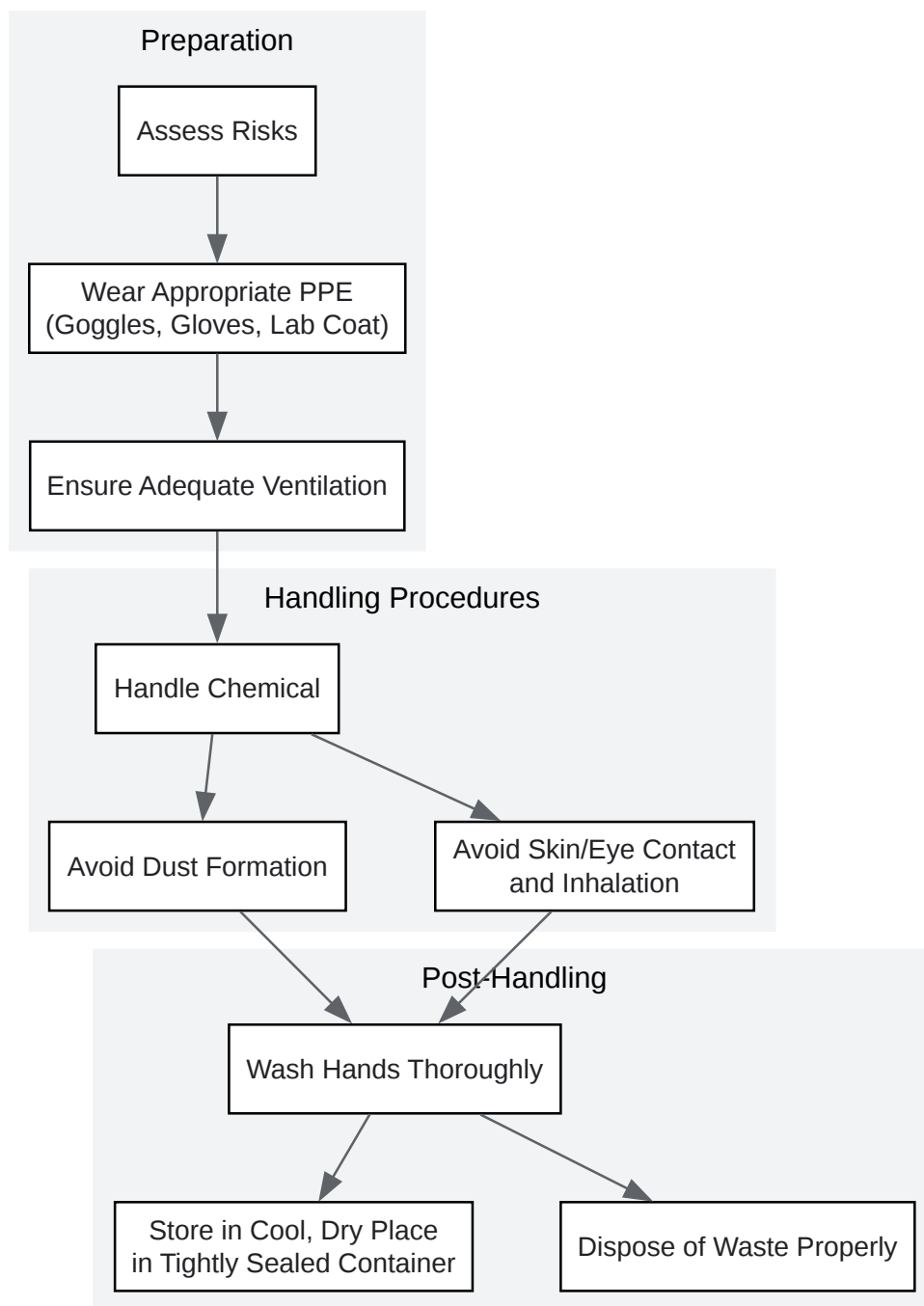
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Diagram 1: Safe Handling Workflow

Emergency and First-Aid Procedures

In case of accidental exposure, immediate and appropriate action is critical.

- **Eye Contact:** Immediately flush eyes with plenty of water for at least 15 minutes, also under the eyelids. If irritation persists, seek medical attention.[\[3\]](#)[\[8\]](#)
- **Skin Contact:** Wash off immediately with soap and plenty of water. Remove contaminated clothing. If irritation occurs, get medical attention.[\[8\]](#)[\[12\]](#)
- **Inhalation:** Move the victim to fresh air. If breathing is difficult, give oxygen. Seek medical attention if symptoms persist.[\[11\]](#)[\[12\]](#)
- **Ingestion:** Clean mouth with water and drink plenty of water afterwards. Do not induce vomiting. Call a physician or poison control center immediately.[\[3\]](#)[\[8\]](#)

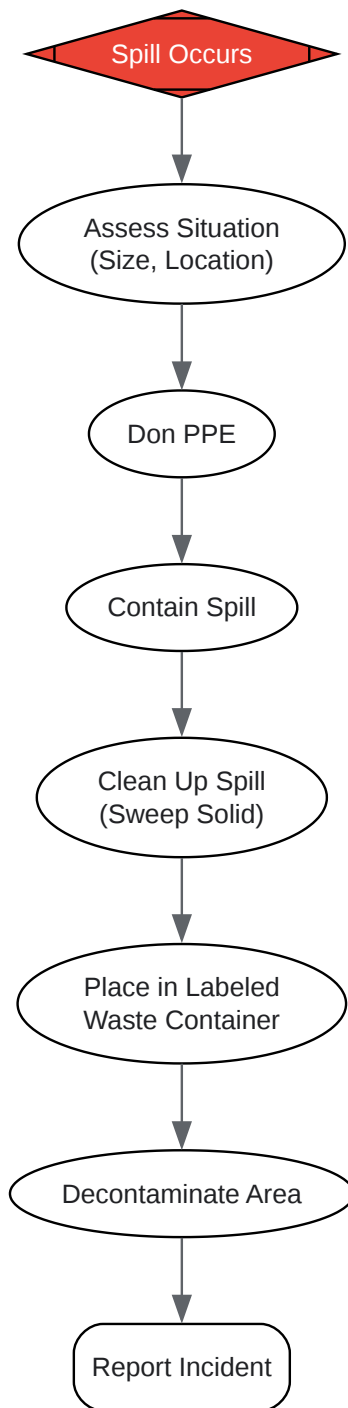
Accidental Release and Disposal

Accidental Release Measures

In the event of a spill, follow a structured response protocol to ensure safety and proper cleanup.

- **Evacuate:** Evacuate unnecessary personnel from the area.
- **Ventilate:** Ensure the area is well-ventilated.
- **Contain:** Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains.[\[9\]](#)[\[12\]](#)
- **Clean-up:** Use personal protective equipment. Sweep up the solid material, avoiding dust generation, and shovel it into a suitable, labeled container for disposal.[\[3\]](#)
- **Decontaminate:** Wash the spill site after the material has been picked up.

Diagram 2: Chemical Spill Response Protocol



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Diagram 2: Chemical Spill Response

Disposal Considerations

Disposal of **Methyl Red sodium salt** waste must be conducted in accordance with all applicable federal, state, and local environmental regulations.[13] Do not dispose of it down the drain.[9] Place waste in a sealed, appropriate container for collection by a licensed disposal company.[13]

Experimental Protocols

Detailed, peer-reviewed experimental protocols for the toxicological assessment of **Methyl Red sodium salt** are not publicly available. Safety assessments are typically conducted by manufacturers and are summarized in Safety Data Sheets (SDSs). The procedures outlined in this guide, such as first-aid and spill response, are derived from consensus information presented in these regulatory documents.

Stability and Reactivity

- Reactivity: The product is not reactive under normal conditions.[8]
- Chemical Stability: It is stable under recommended storage conditions.[3][8]
- Hazardous Reactions: Hazardous polymerization will not occur.[3] Violent reactions can occur with strong oxidizing agents.[5][7]
- Conditions to Avoid: Avoid dust formation, excess heat, and contact with incompatible materials.[3][9]
- Hazardous Decomposition Products: When heated to decomposition, it may emit toxic fumes, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂). [3]

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References

- 1. Page loading... [wap.guidechem.com]
- 2. chemimpex.com [chemimpex.com]
- 3. fishersci.com [fishersci.com]
- 4. Methyl Red SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
- 5. carlroth.com [carlroth.com]
- 6. Methyl Red sodium salt | 845-10-3 [chemicalbook.com]
- 7. carlroth.com [carlroth.com]
- 8. di-corp.com [di-corp.com]
- 9. physics.purdue.edu [physics.purdue.edu]
- 10. datasheets.scbt.com [datasheets.scbt.com]
- 11. uwm.edu [uwm.edu]
- 12. spectrumchemical.com [spectrumchemical.com]
- 13. lobachemie.com [lobachemie.com]
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